

Perfluorovaleryl fluoride material safety data sheet

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Compound of Interest

Compound Name: Perfluorovaleryl fluoride

CAS No.: 375-62-2

Cat. No.: B1362540

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An In-Depth Technical Guide to the Material Safety Profile of **Perfluorovaleryl Fluoride**

Executive Summary & Core Hazard Profile

Perfluorovaleryl fluoride ($C_5F_{10}O$) is a fluorinated acyl fluoride whose primary and most severe hazard stems from its high reactivity with water and other protic nucleophiles. Upon contact with moisture, including humidity in the air or biological tissues, it is expected to readily hydrolyze to produce Perfluorovaleric Acid (PFPeA) and the exceptionally corrosive and toxic Hydrogen Fluoride (HF). Consequently, the material safety data sheet (MSDS) profile of **Perfluorovaleryl fluoride** is dominated by the hazards of HF.

Exposure can cause severe, deep-tissue burns that may not be immediately painful, leading to delayed treatment and significant injury. Systemic fluoride ion toxicity, a medical emergency characterized by hypocalcemia and metabolic disruption, can result from significant exposure through any route. Therefore, all handling procedures must be designed with the primary goal of preventing contact and mitigating the formation of Hydrogen Fluoride. This guide provides a framework for researchers and drug development professionals to understand the causality behind its hazards and implement self-validating safety protocols.

Compound Identification and Physicochemical Properties

A clear understanding of the compound's basic properties is foundational to safe handling.

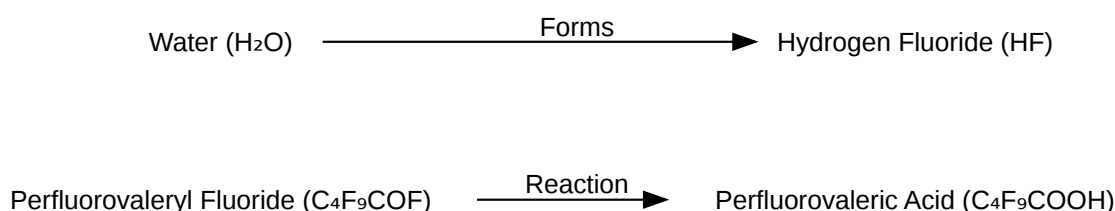
- Chemical Name: **Perfluorovaleryl fluoride**
- Synonyms: Nonanoyl fluoride, nonafluoro-
- Molecular Formula: $C_5F_{10}O$
- Molecular Weight: 266.04 g/mol
- Chemical Structure: $F_3C-(CF_2)_3-C(=O)F$

While comprehensive experimental data for this specific compound is not widely published, its properties can be extrapolated from similar short-chain perfluoroacyl fluorides.

Property	Value (Estimated)	Rationale / Source Context
Physical State	Colorless liquid or gas	Short-chain acyl fluorides have low boiling points.[1][2]
Odor	Sharp, pungent	Characteristic of acid halides and Hydrogen Fluoride.[1][2]
Boiling Point	~25-35 °C	Extrapolated from related compounds.
Solubility	Reacts with water.	Hydrolysis is a defining characteristic.[2]
Vapor Density	>1 (Heavier than air)	High molecular weight suggests vapors will sink.[1]

The Dominant Hazard: Hydrolysis to Hydrogen Fluoride (HF)

The central tenet of **Perfluorovaleryl fluoride** safety is understanding its reactivity with water. The carbonyl carbon in an acyl fluoride is highly electrophilic, making it extremely susceptible to nucleophilic attack by water. This reaction is rapid and exothermic, liberating Hydrogen Fluoride.



Danger

Corrosion

Harmful

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Caption: GHS hazard pictograms and signal word for **Perfluorovaleryl fluoride**.

Toxicology and Routes of Exposure

The toxicological effects are twofold: immediate corrosive damage from the acyl fluoride and HF, and delayed systemic toxicity from the fluoride ion.

- **Inhalation:** Vapors are highly corrosive to the respiratory tract. Inhaling vapors can cause severe irritation, coughing, shortness of breath, and potentially fatal pulmonary edema (fluid buildup in the lungs). [3][4]* **Skin Contact:** This is a particularly insidious route of exposure. The compound and the resulting HF rapidly penetrate the skin, causing deep tissue

destruction. [5] Initial contact may not produce immediate pain, especially with dilute solutions, giving a false sense of security while the fluoride ion penetrates deeper tissues. The fluoride ion then binds to calcium and magnesium, disrupting cellular metabolism and causing severe pain and bone decalcification. [6][7]* Eye Contact: Contact will cause severe burns, corneal opacification, and potentially permanent blindness. Immediate and copious irrigation is critical. [8]* Ingestion: Swallowing the substance is highly toxic and causes severe burns to the mouth, throat, and stomach. [9] Systemic fluoride toxicity is a life-threatening condition resulting from the absorption of fluoride ions into the bloodstream. It disrupts enzyme function and depletes serum calcium (hypocalcemia), which can lead to cardiac arrhythmia, seizures, and death. [6][10]

Exposure Control & Personal Protective Equipment (PPE)

Given the severe hazards, engineering controls are paramount, followed by stringent PPE protocols. All work must be conducted in a designated area within a certified chemical fume hood. [11][12]

Mandatory PPE Protocol

The selection of PPE must account for the extreme penetrating power of Hydrogen Fluoride. Standard laboratory gloves are insufficient.

Body Part	Primary Protection	Secondary/Supporting Protection	Rationale
Hands	Heavy-duty, long-cuffed Neoprene or Viton gloves.	A pair of nitrile exam gloves worn underneath.	HF penetrates latex and standard nitrile gloves quickly. A double-glove system with a highly resistant outer layer is required. [5] [13]
Body	Neoprene or rubber apron worn over a lab coat.	Long pants and fully enclosed shoes.	Protects against splashes and ensures no skin is exposed. [12]
Eyes/Face	Chemical splash goggles and a full-face shield.	N/A	Goggles protect from vapor and splashes; the face shield provides an essential second layer of protection for the entire face. [3] [12]

Safe Handling and Storage Protocols

Adherence to strict protocols is non-negotiable.

Handling Protocol

- Designated Area: All work with **Perfluorovaleryl fluoride** must occur in a designated area within a chemical fume hood, with signage clearly indicating the hazard. [\[11\]](#)2. Emergency Kit: An HF-specific emergency kit must be immediately accessible before work begins. This kit must contain multiple tubes of 2.5% calcium gluconate gel. [\[5\]](#)[\[13\]](#)Verify the expiration date on the gel.
- Buddy System: Never work with this chemical alone or after hours. [\[11\]](#)4. Quantities: Use the smallest quantity of material necessary for the experiment.

- **Dispensing:** When dispensing, do so slowly and carefully to avoid splashes. Ensure secondary containment is used to catch any potential drips or spills.

Storage Protocol

- **Container Material:** Store in tightly sealed containers made of polyethylene, polypropylene, or Teflon. NEVER use glass containers. HF reacts with silica in glass to form silicon tetrafluoride, a toxic gas that can also cause pressure buildup and container failure. [9][14]2. **Location:** Store in a cool, dry, well-ventilated area, separate from incompatible materials such as bases, metals, oxides, and organic compounds. [14]3. **Secondary Containment:** The primary storage container must always be kept inside a labeled, chemically compatible secondary container (e.g., a polyethylene tray). [9]

Emergency Procedures: A Self-Validating System

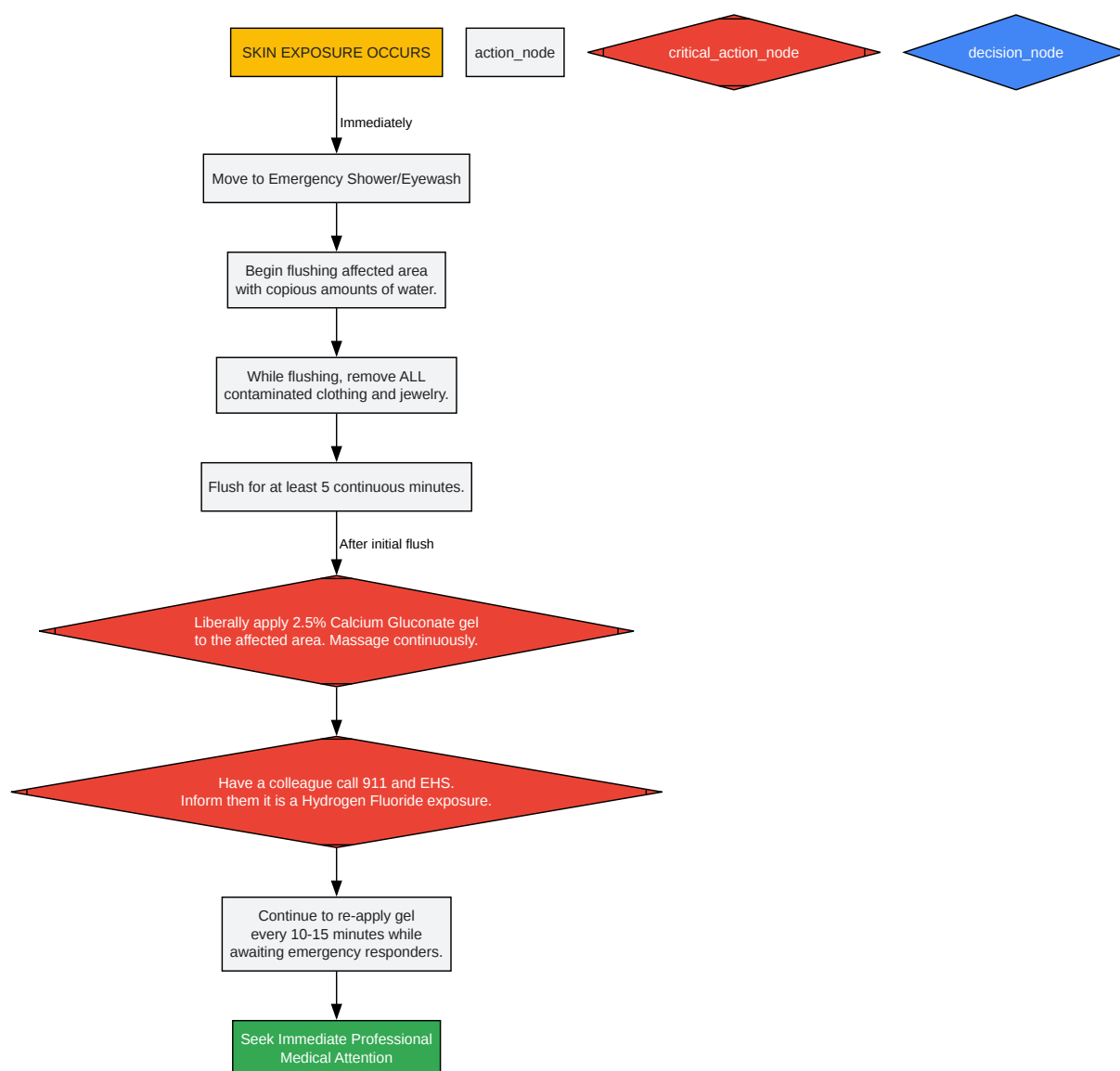
In the event of an exposure or spill, immediate and correct action is critical to mitigating severe injury. The following workflows are designed to be self-validating systems for emergency response.

Accidental Release (Spill) Response

- **Small Spill (inside fume hood):**
 - Use an HF-specific spill kit containing a neutralizer like sodium carbonate (soda ash) or calcium carbonate, and appropriate absorbent pads.
 - DO NOT use sand, kitty litter, or any silica-based absorbent, as this will generate toxic silicon tetrafluoride gas. [9] * Absorb the neutralized material, collect it in a labeled, sealed polyethylene container for hazardous waste disposal.
- **Large Spill (or any spill outside a fume hood):**
 - Evacuate the immediate area.
 - Alert colleagues and call emergency services (e.g., 911) and the institutional Environmental Health & Safety (EHS) department.
 - Close the laboratory doors and post a warning sign.

- Do not re-enter until cleared by trained emergency responders. [9]

Personnel Exposure Response



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Caption: Emergency response workflow for skin exposure to **Perfluorovaleryl fluoride** / HF.

- Skin Exposure: Follow the workflow diagram precisely. The immediate and thorough application of water followed by calcium gluconate gel is critical. [15][16]The calcium ions in the gel act as a binding agent for the fluoride ions, forming insoluble calcium fluoride and preventing further tissue damage. * Eye Exposure: Immediately go to an eyewash station and flush the eyes with copious amounts of tepid water for at least 15 minutes, holding the eyelids open. [8][9]Do not apply calcium gluconate gel to the eyes. [9]Seek immediate medical attention from an ophthalmologist.
- Inhalation: Move the exposed individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (if trained to do so safely). Call for immediate medical assistance. [16]* Ingestion: Do NOT induce vomiting. Have the person drink large amounts of water or milk to dilute the acid. If available, give several ounces of milk of magnesia or chewable calcium carbonate tablets. Seek immediate medical attention. [9]

Fire-Fighting Measures

- Flammability: **Perfluorovaleryl fluoride** is not flammable but may decompose in a fire to release highly toxic and corrosive fumes, including Hydrogen Fluoride. [17]* Extinguishing Media: Use extinguishing media appropriate for the surrounding fire (e.g., water spray, dry chemical, carbon dioxide). * Firefighter Protection: Firefighters must wear full protective clothing and self-contained breathing apparatus (SCBA) to prevent exposure to decomposition products. [16]Use a water spray to keep fire-exposed containers cool and prevent rupture. [1]

Stability and Reactivity

- Reactivity: Highly reactive with water, strong bases, amines, and finely divided metals. [2][17]* Chemical Stability: Kinetically stable at room temperature in the absence of moisture but will decompose at high temperatures. [2]* Incompatible Materials:
 - Water and moisture
 - Glass, ceramics (due to HF formation) [9] * Strong oxidizing agents

- Strong bases
- Metals

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